

Spectroscopic Characterization of 5-fluoro-7-nitro-1H-indole: A Technical Guide

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Compound of Interest

Compound Name: 5-fluoro-7-nitro-1H-indole

CAS No.: 1202463-82-8

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive analysis of the expected spectroscopic data for the novel compound **5-fluoro-7-nitro-1H-indole**. Due to the limited availability of direct experimental spectra for this specific molecule, this document leverages established principles of spectroscopic analysis and comparative data from structurally related indole derivatives to predict and interpret its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This predictive approach offers a robust framework for researchers engaged in the synthesis and characterization of new chemical entities in drug discovery and materials science.

Molecular Structure and Spectroscopic Overview

5-fluoro-7-nitro-1H-indole is a disubstituted indole derivative featuring an electron-withdrawing nitro group at the 7-position and an electronegative fluorine atom at the 5-position. These substitutions are expected to significantly influence the electronic environment of the indole ring system, leading to characteristic shifts and patterns in its spectroscopic signatures.

Diagram 1: Molecular Structure of **5-fluoro-7-nitro-1H-indole**

A 2D representation of **5-fluoro-7-nitro-1H-indole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **5-fluoro-7-nitro-1H-indole**, we will consider ^1H , ^{13}C , and ^{19}F NMR spectra.

Experimental Protocol (Predicted)

A detailed, step-by-step methodology for acquiring high-quality NMR data is crucial for accurate structural elucidation.

Diagram 2: NMR Experimental Workflow



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A typical workflow for acquiring NMR spectra.

Predicted ^1H NMR Data

The chemical shifts in the ^1H NMR spectrum are influenced by the electron-withdrawing effects of the nitro group and the electronegativity of the fluorine atom.

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
H-1 (N-H)	> 11.0	br s	-
H-2	~7.5	t	$J(\text{H,H}) \approx 2.5$, $J(\text{H,F}) \approx 2.5$
H-3	~6.6	t	$J(\text{H,H}) \approx 2.5$, $J(\text{H,H}) \approx 2.5$
H-4	~8.1	dd	$J(\text{H,H}) \approx 9.0$, $J(\text{H,F}) \approx 4.5$
H-6	~7.4	dd	$J(\text{H,H}) \approx 9.0$, $J(\text{H,F}) \approx 9.0$

Rationale:

- H-1 (N-H): The indole N-H proton is typically deshielded and appears as a broad singlet. The presence of two electron-withdrawing groups is expected to shift it further downfield.
- H-2 and H-3: These protons on the pyrrole ring will show characteristic coupling to each other.
- H-4 and H-6: The protons on the benzene ring will be significantly affected by the substituents. The strong electron-withdrawing nitro group at C-7 will deshield the adjacent H-6. The fluorine at C-5 will deshield H-4 and H-6 and introduce H-F coupling.

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum will reflect the electronic perturbations caused by the fluorine and nitro groups, including characteristic C-F couplings.

Carbon	Predicted Chemical Shift (δ , ppm)	Predicted C-F Coupling (^1JCF , ^2JCF , ^3JCF in Hz)
C-2	~125	~3
C-3	~103	~4
C-3a	~128	~10
C-4	~110	~25
C-5	~158	~240 (d)
C-6	~115	~25
C-7	~135	~5
C-7a	~130	~15

Rationale:

- C-5: The carbon directly attached to the fluorine will show a large one-bond coupling constant (^1JCF) and will be significantly shifted downfield.
- C-4 and C-6: These carbons, ortho to the fluorine, will exhibit two-bond C-F coupling (^2JCF).
- C-7: The presence of the nitro group will cause a downfield shift.

Predicted ^{19}F NMR Data

The ^{19}F NMR spectrum is expected to show a single resonance for the fluorine atom at the 5-position. The chemical shift will be influenced by the electronic nature of the indole ring and the nitro group. The signal will likely be a doublet of doublets due to coupling with H-4 and H-6.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule.

Experimental Protocol

A standard protocol for obtaining an IR spectrum using an Attenuated Total Reflectance (ATR) accessory is as follows:

- Ensure the ATR crystal is clean.
- Record a background spectrum.
- Place a small amount of the solid sample on the crystal.
- Apply pressure using the anvil.
- Record the sample spectrum.
- Clean the crystal after measurement.

Predicted IR Data

Wavenumber (cm ⁻¹)	Assignment
~3400	N-H stretch
~3100	Aromatic C-H stretch
~1520 and ~1340	Asymmetric and symmetric N-O stretching of the nitro group
~1600-1450	C=C stretching in the aromatic ring
~1250	C-F stretch

Rationale:

- The N-H stretching vibration of the indole ring is a key characteristic band.
- The strong, distinct peaks for the nitro group are diagnostic. The presence of these bands would be a strong confirmation of the structure.^{[1][2]}
- The C-F stretch is typically found in the fingerprint region and can sometimes be difficult to assign definitively without comparative spectra.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Experimental Protocol

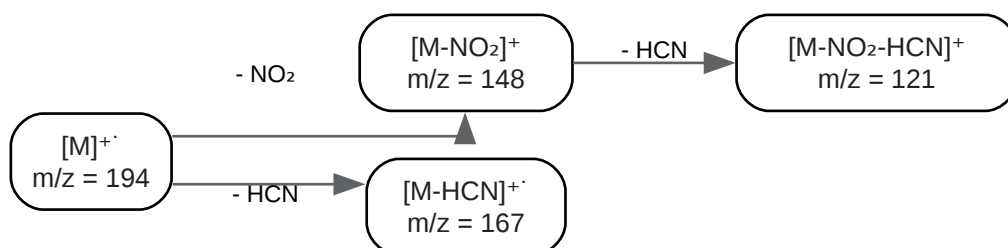
A common method for analyzing a solid sample is Direct Insertion Probe-Electron Ionization (DIP-EI).

- A small amount of the sample is placed in a capillary tube.
- The tube is inserted into the mass spectrometer via the direct insertion probe.
- The probe is heated to volatilize the sample into the ion source.
- The sample is ionized by a beam of electrons (typically 70 eV).
- The resulting ions are separated by their mass-to-charge ratio (m/z) and detected.

Predicted Mass Spectrum Data

- Molecular Ion (M^+): The molecular weight of **5-fluoro-7-nitro-1H-indole** ($C_8H_5FN_2O_2$) is 194.14 g/mol. The mass spectrum should show a prominent molecular ion peak at $m/z = 194$.
- Major Fragmentation Pathways:

Diagram 3: Predicted MS Fragmentation of **5-fluoro-7-nitro-1H-indole**



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Key fragmentation pathways for **5-fluoro-7-nitro-1H-indole**.

Rationale:

- Loss of the nitro group (NO₂, 46 Da) is a common fragmentation pathway for nitroaromatic compounds, leading to a fragment at m/z 148.
- Loss of hydrogen cyanide (HCN, 27 Da) from the pyrrole ring is characteristic of indoles, resulting in a fragment at m/z 167.

Conclusion

The predicted spectroscopic data presented in this guide provides a foundational framework for the characterization of **5-fluoro-7-nitro-1H-indole**. The combined analysis of ¹H, ¹³C, and ¹⁹F NMR, IR, and MS data will allow for an unambiguous confirmation of its structure. The interpretations are grounded in established spectroscopic principles and data from related indole compounds. This comprehensive approach ensures a high degree of confidence in the structural assignment for this and other novel substituted indoles.

References

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- [2. Indole \[webbook.nist.gov\]](#)
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